

(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid chemical properties

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Compound of Interest

	(3R,4R)-4-(BenzylOxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid
Compound Name:	
Cat. No.:	B558353

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An In-depth Technical Guide on **(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid**

For Researchers, Scientists, and Drug Development Professionals

(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid is a valuable synthetic intermediate, primarily utilized in the fields of peptide synthesis and drug discovery.^[1] As a derivative of the amino acid threonine, its stereochemically defined structure makes it a critical building block for creating complex peptides and other biologically active molecules where precise three-dimensional arrangement is essential.^[2] The presence of the tert-butoxycarbonyl (Boc) protecting group on the amino function and the benzyl (Bzl) ether protecting the hydroxyl group allows for orthogonal synthesis strategies, a cornerstone of modern peptide chemistry.

Core Chemical and Physical Properties

The physicochemical properties of **(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid** are crucial for its handling, storage, and application in synthetic protocols. The available data is summarized in the table below.

Property	Value	Source(s)
IUPAC Name	(3R,4R)-4-(BenzylOxy)-3-[(2-methylpropan-2-yl)oxy]carbonylamino}pentanoic acid	N/A
CAS Number	254101-11-6	[2]
Molecular Formula	C ₁₇ H ₂₅ NO ₅	[1]
Molecular Weight	335.39 g/mol	[1]
Appearance	Viscous Liquid, Light yellow to yellow	[2]
Storage Conditions	Store at -20°C for long-term (3 years), 4°C for short-term (2 years). In solvent, -80°C for 6 months, -20°C for 1 month.	[2]

Application in Peptide Synthesis

The primary application of this compound is as a protected amino acid derivative in Solid-Phase Peptide Synthesis (SPPS). The Boc and benzyl protecting groups are key to its utility. In Boc-based SPPS, the Boc group provides temporary protection of the N-terminus and can be removed with mild acid, while the benzyl group offers more robust protection of the side chain, requiring stronger acidic conditions for cleavage. This differential stability is fundamental to the stepwise assembly of peptide chains.

Below is a generalized workflow illustrating the use of such a protected amino acid in SPPS.



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Fig. 1: Generalized workflow for Solid-Phase Peptide Synthesis (SPPS) utilizing a protected amino acid building block.

Experimental Protocols

While a specific, detailed synthesis protocol for **(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid** is not readily available in the public literature, a general strategy for the synthesis of protected threonine derivatives can be inferred from established organic chemistry principles. The synthesis would likely involve the protection of the amino and hydroxyl groups of a suitable threonine precursor.

Generalized Synthetic Strategy

The synthesis of protected amino acids like the title compound is a multi-step process requiring careful control of reaction conditions to ensure the desired stereochemistry is maintained. Below is a conceptual outline.

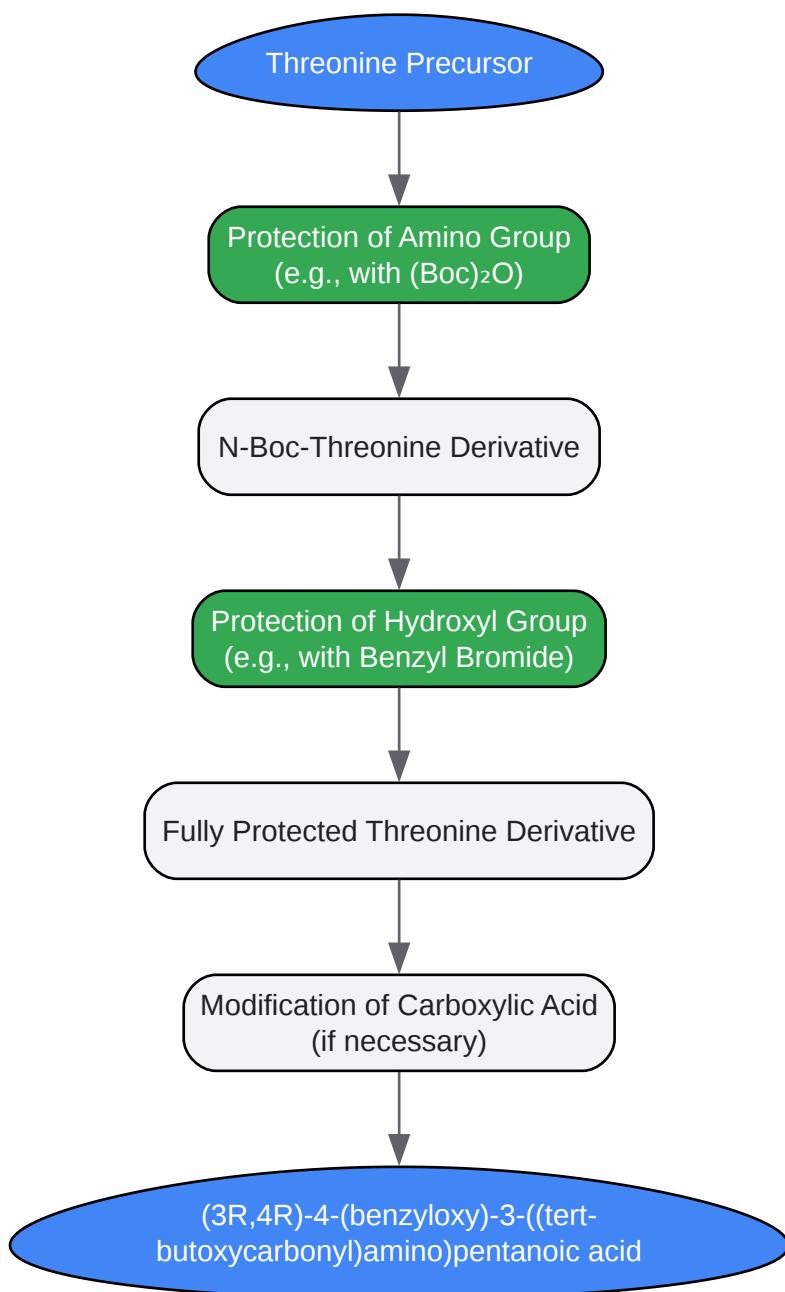
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Fig. 2: Conceptual synthetic pathway for a protected threonine derivative.

Note on Methodologies: The specific reagents and conditions for each step would need to be optimized. For example, the protection of the amino group is typically carried out using di-tert-butyl dicarbonate ($(Boc)_2O$) in the presence of a base. The benzylation of the hydroxyl group could be achieved using benzyl bromide and a suitable base, such as sodium hydride. The final pentanoic acid structure suggests that the synthesis might start from a different precursor or

involve chain extension reactions. Without a specific published procedure, this remains a generalized representation.

Conclusion

(3R,4R)-4-(benzyloxy)-3-((tert-butoxycarbonyl)amino)pentanoic acid is a specialized chemical entity whose value lies in its carefully protected functional groups and defined stereochemistry. For researchers in drug development and peptide synthesis, it serves as a crucial component for the construction of complex molecular architectures. While detailed experimental data and synthesis protocols are not widely disseminated, its structural similarity to other protected threonine derivatives provides a strong basis for its effective application in established synthetic workflows like SPPS.

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References

- 1. (3R,4R)-4-(Benzyl)-3-((tert-butoxycarbonyl)amino)pentanoic acid | 254101-11-6 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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